An In-depth Technical Guide to 4-Methyl-5-nonanone

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Methyl-5-nonanone*
CAS No.:	*152203-43-5*
Cat. No.:	*B7856768*

Get Quote

CAS Number: 35900-26-6

This technical guide provides a comprehensive overview of **4-Methyl-5-nonanone**, a significant semiochemical. The information is intended for researchers, scientists, and professionals in drug development and chemical ecology.

Chemical and Physical Properties

4-Methyl-5-nonanone, also known as ferrugineone, is a branched-chain ketone. It is a colorless to pale yellow liquid.[1] The following tables summarize its key chemical and physical properties.

Table 1: General Chemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
CAS Number	35900-26-6	[2][3][4][5][6][7][8][9]
Molecular Formula	$C_{10}H_{20}O$	[1][2][6][7][8]
Molecular Weight	156.27 g/mol	[1][6][8][9]
IUPAC Name	4-methylnonan-5-one	[6]
Canonical SMILES	CCCCC(=O)C(C)CCC	[6]
InChI	InChI=1S/C10H20O/c1-4-6-8-10(11)9(3)7-5-2/h9H,4-8H2,1-3H3	[6]
InChIKey	CGHJMKONNFWXHO-UHFFFAOYSA-N	[5][7]

Table 2: Physical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	189 - 190 °C	[10]
Melting Point	Not available	[10]
Density	0.82 g/cm³	
Flash Point	65 °C (149 °F)	
Water Solubility	0.58 g/L at 25 °C (very slightly soluble)	[1]
Solubility in other solvents	Soluble in chloroform, slightly soluble in DMSO	[1]
Vapor Pressure	Not available	[10]
logP (Octanol/Water Partition Coefficient)	3.1819	[11]
Refractive Index	1.428	

Biological Significance: A Key Pheromone

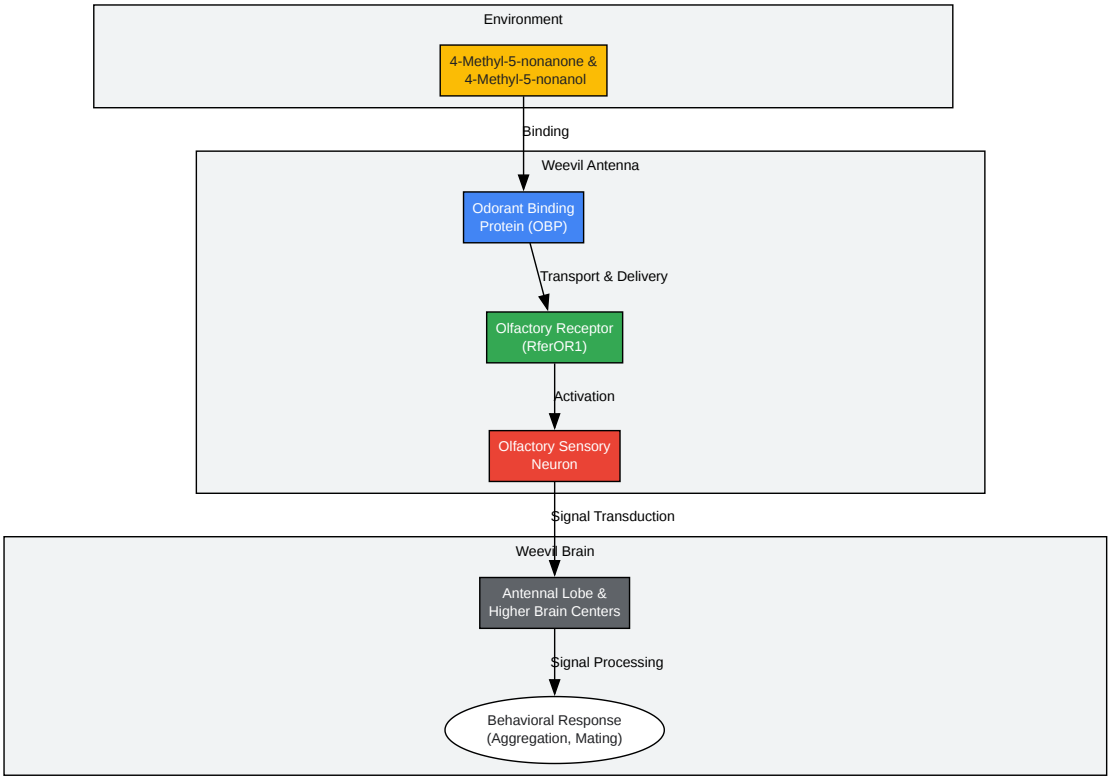
4-Methyl-5-nonanone is a crucial component of the male-produced aggregation pheromone of the red palm weevil (Rhynchophorus ferrugineus), a devastating pest of palm trees worldwide.[12][13] It acts in synergy with the major component, (4RS, 5RS)-4-methylnonan-5-ol (ferrugineol).[12][13] The typical ratio of ferrugineol to ferrugineone in commercial lures is 9:1.[13] The presence of **4-methyl-5-nonanone** is essential for the full biological activity of the pheromone blend, significantly increasing the number of weevils captured in trapping systems.[13]

The detection of these pheromone components is mediated by specific olfactory receptors in the weevil's antennae. Researchers have identified the first red palm weevil pheromone receptor, RferOR1, which is tuned to both ferrugineol and ferrugineone.[12] This discovery opens avenues for developing novel pest management strategies, such as mating disruption and the creation of highly sensitive biosensors for early pest detection.[12]

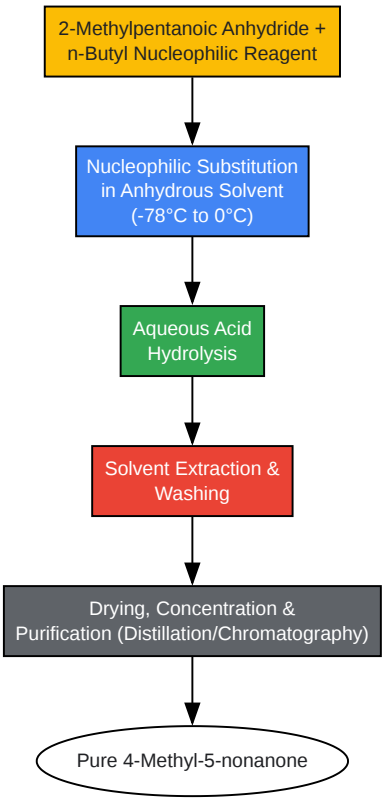
© 2026 BenchChem. All rights reserved.

Below is a simplified diagram illustrating the pheromone signaling pathway in the red palm weevil.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Page loading... [wap.guidechem.com]
- 2. EP3670486A1 - Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol - Google Patents [patents.google.com]
- 3. 4-Methyl-5-nonanone (CAS 35900-26-6) - Chemical & Physical Properties by Cheméo [chemeo.com]

© 2026 BenchChem. All rights reserved.

- 4. US10882806B2 - Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol - Google Patents [patents.google.com]
- 5. 4-Methyl-5-nonanone [webbook.nist.gov]
- 6. 5-Nonanone, 4-methyl- | C10H20O | CID 520768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Methyl-5-nonanone [webbook.nist.gov]
- 8. scbt.com [scbt.com]
- 9. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 10. fishersci.com [fishersci.com]
- 11. chemscene.com [chemscene.com]
- 12. Pheromone receptor of the globally invasive quarantine pest of the palm tree, the red palm weevil (Rhynchophorus ferrugineus) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. 4-Methyl-5-nonanone | 35900-26-6 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methyl-5-nonanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7856768/docs#an-in-depth-technical-guide-to-4-methyl-5-nonanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.